

Applications of N-Butyl-N-ethylaniline Derivatives in Agrochemicals: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Butyl-N-ethylaniline*

Cat. No.: *B084774*

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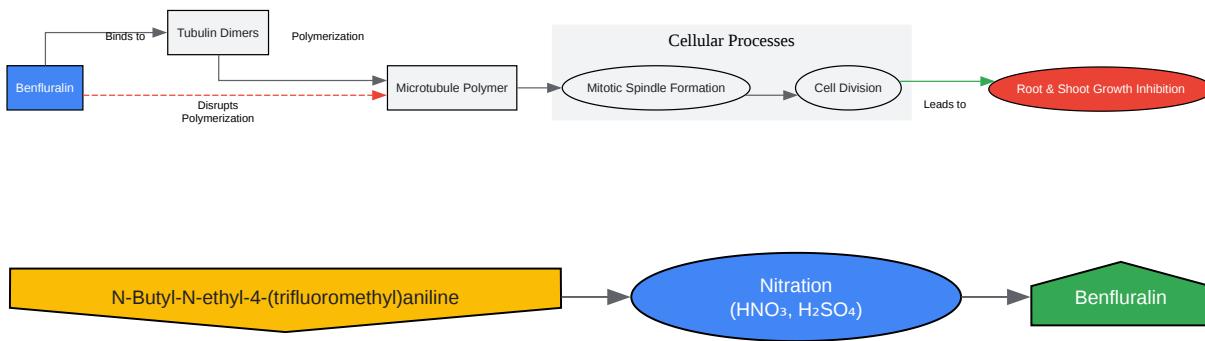
This document provides a detailed overview of the applications of **N-Butyl-N-ethylaniline** derivatives in the agrochemical sector, with a primary focus on their use as herbicides. It includes comprehensive data on the efficacy of key derivatives, detailed experimental protocols for their synthesis and biological evaluation, and visualizations of relevant chemical and biological pathways.

Herbicultural Applications: The Case of Benfluralin

A prominent example of an **N-Butyl-N-ethylaniline** derivative in agrochemicals is Benfluralin. Chemically known as N-butyl-N-ethyl-2,6-dinitro-4-(trifluoromethyl)aniline, Benfluralin is a selective, pre-emergence herbicide used to control annual grasses and some broadleaf weeds in a variety of crops.

Mechanism of Action

Benfluralin belongs to the dinitroaniline class of herbicides. Its primary mode of action is the inhibition of microtubule assembly. By binding to tubulin, the protein subunit of microtubules, Benfluralin disrupts the formation of the mitotic spindle apparatus, which is essential for cell division. This ultimately inhibits root and shoot growth in germinating seeds, preventing weed establishment.

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